

An In-depth Technical Guide to Ethyl 8-bromooctanoate

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Compound of Interest

Compound Name: Ethyl 8-bromooctanoate

Cat. No.: B179384

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CAS Number: 29823-21-0

This technical guide provides a comprehensive overview of **Ethyl 8-bromooctanoate**, a versatile organic compound widely utilized as a key intermediate in various chemical syntheses.^{[1][2][3]} It is particularly significant in the fields of pharmaceutical and agrochemical development due to its unique structure, which incorporates both a reactive bromine atom and an ester functional group.^{[1][2][3]} This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, applications, and safety protocols.

Physicochemical Properties

Ethyl 8-bromooctanoate, also known by synonyms such as 8-Bromooctanoic acid ethyl ester and Ethyl 8-bromocaprylate, is a colorless to light yellow liquid.^{[1][4][5]} Its key physical and chemical data are summarized in the table below for easy reference.

Property	Value
CAS Number	29823-21-0[1][6]
Molecular Formula	C ₁₀ H ₁₉ BrO ₂ [1][6]
Molecular Weight	251.16 g/mol [1][7]
Appearance	Colorless to light yellow clear liquid[1][4]
Density	1.194 g/cm ³ [1][5]
Boiling Point	267.1°C at 760 mmHg[1]; 123°C at 3 mmHg[5]
Flash Point	139.5°C[1][5]
Refractive Index	1.462[1][5]
Purity	Typically ≥98% or >99.0%[1][4][6]
Solubility	Insoluble in water, soluble in organic solvents.
Storage	Store at 2°C - 8°C in a cool, dry place[8]

Applications in Research and Drug Development

Ethyl 8-bromooctanoate is a valuable building block in organic synthesis and medicinal chemistry.[9] Its bifunctional nature allows for a wide range of chemical transformations.

- **Pharmaceutical Intermediate:** The compound is extensively used in the synthesis of active pharmaceutical ingredients (APIs).[1][2][10] Its terminal bromine atom is an excellent site for nucleophilic substitution, enabling the attachment of various functional groups to build more complex molecules.[1][3] It is a key precursor in the development of novel therapeutics, including histone deacetylase (HDAC) inhibitors for cancer research, where its eight-carbon chain serves as an optimal linker.[9] It also plays a role in synthesizing anti-inflammatory, anti-cancer, and antiviral medications.[11]
- **Agrochemical Synthesis:** In the agrochemical industry, it serves as an intermediate for producing herbicides, fungicides, and insecticides.[2][10]

- **Organic Synthesis:** It is a fundamental raw material for creating long-chain alcohols, other esters, and heterocyclic compounds.[1] The bromine can be substituted to introduce amines, alkoxides, or thiols, making it a versatile starting material for a variety of derivatives.[3]
- **Flavor and Fragrance:** The compound also finds applications as a flavoring agent in the food industry and in the formulation of fragrances for perfumes and cosmetics.[10]

Experimental Protocols: Synthesis of Ethyl 8-bromooctanoate

A common and direct method for synthesizing **Ethyl 8-bromooctanoate** is the Fischer esterification of 8-bromooctanoic acid with ethanol, using a strong acid as a catalyst.[9][12]

Objective: To synthesize **Ethyl 8-bromooctanoate** via Fischer esterification.

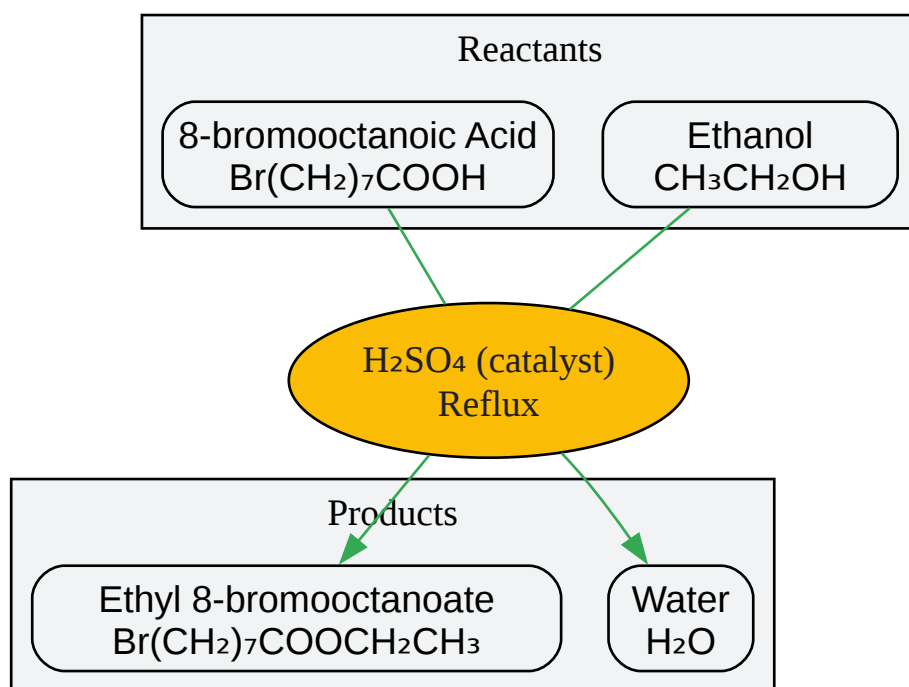
Materials:

- 8-bromooctanoic acid (1 equivalent)
- Anhydrous ethanol (used as reactant and solvent)
- Concentrated sulfuric acid (catalytic amount, e.g., 0.1 equivalents)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of 8-bromooctanoic acid (e.g., 5.0 g, 22 mmol) in absolute ethanol (100 mL) in a round-bottom flask, slowly add concentrated sulfuric acid (e.g., 0.36 mL).[12]
- Heat the reaction mixture to reflux with stirring for approximately 3 hours.[12] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.[12]
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in a suitable organic solvent like ethyl acetate.
- Transfer the solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.[12]
- Dry the organic layer over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.[12][13]
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **Ethyl 8-bromooctanoate** as a clear oil.[12] Further purification can be achieved by vacuum distillation if necessary.

Visualizations



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Caption: Fischer esterification of 8-bromooctanoic acid.

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Caption: Experimental workflow for synthesis.

Safety and Handling

Ethyl 8-bromooctanoate is classified as a hazardous substance and requires careful handling in a well-ventilated area or fume hood.[8][14]

- Hazard Statements:
 - H315: Causes skin irritation.[7]
 - H319: Causes serious eye irritation.[7]
 - H335: May cause respiratory irritation.[7][8]

- Precautionary Measures:
 - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[8][14]
 - Avoid breathing mist, gas, or vapors.[8][15]
 - Avoid contact with skin and eyes.[8][15]
 - In case of contact, immediately flush the affected area with plenty of water.[8][15] For eyes, rinse cautiously for several minutes and seek medical attention.[8]
- Disposal: Dispose of the chemical in accordance with local, state, and federal regulations. The material can be sent to a licensed chemical destruction plant or disposed of via controlled incineration.[15] Do not discharge into sewer systems.[15]

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